

Application Notes and Protocols for BAY-2413555 in Cell-Based Assays

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: BAY-2413555

Cat. No.: B15619539

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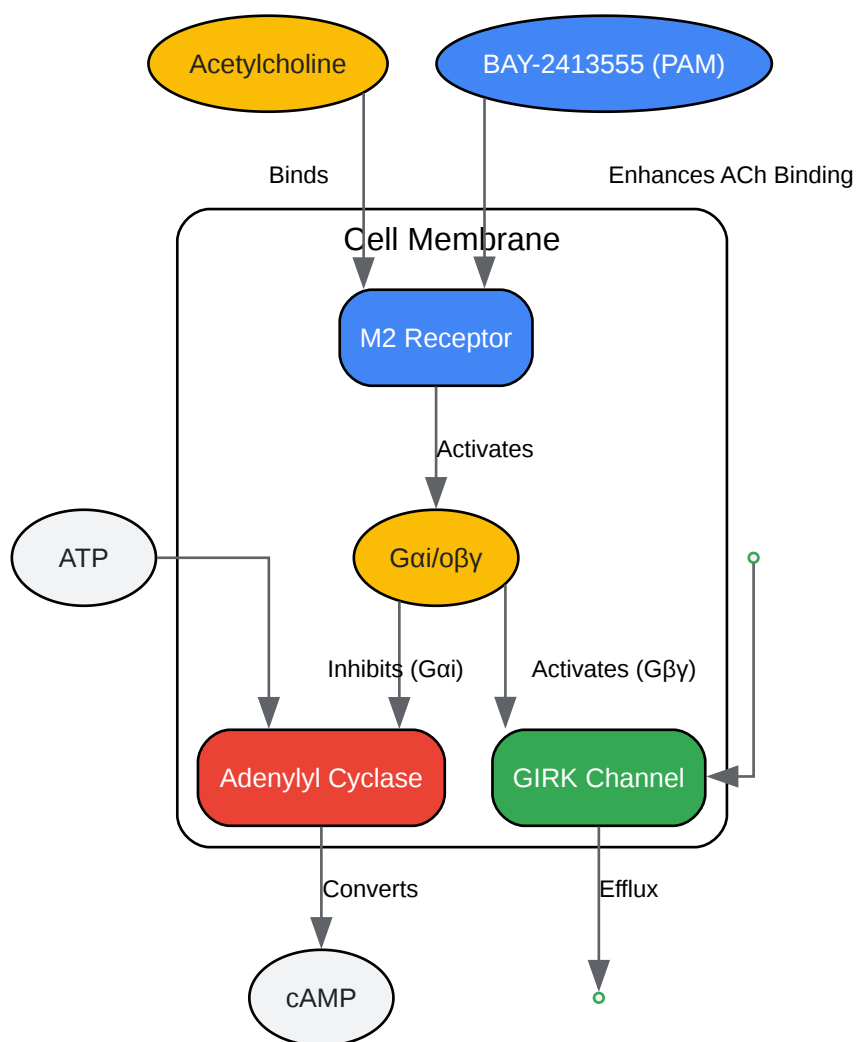
Introduction

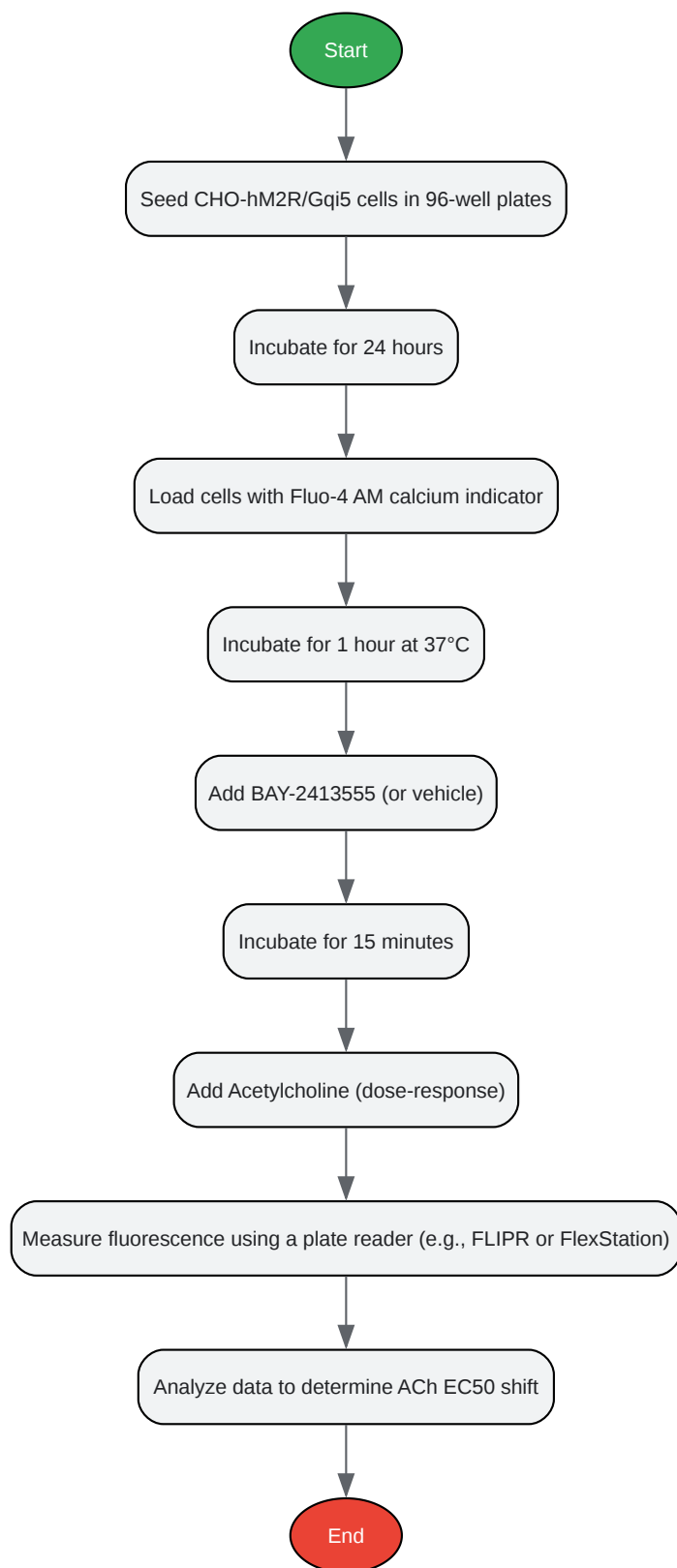
BAY-2413555 is a potent and selective positive allosteric modulator (PAM) of the M2 muscarinic acetylcholine receptor (M2R).[1] As a PAM, **BAY-2413555** does not activate the M2R directly but enhances the receptor's response to the endogenous agonist, acetylcholine (ACh).[2][3] This is achieved by increasing the affinity of ACh for the M2R, which results in a leftward shift of the acetylcholine concentration-response curve.[2] The M2R is a Gai/o-coupled G protein-coupled receptor (GPCR) predominantly expressed in the heart, where it plays a crucial role in regulating heart rate.[4] These application notes provide detailed protocols for utilizing **BAY-2413555** in common cell-based assays to characterize its PAM activity.

Mechanism of Action: M2 Receptor Signaling

The M2R primarily couples to the Gai/o family of G proteins. Upon activation by an agonist like acetylcholine, the Gai subunit inhibits adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels. The dissociated Gβγ subunits can directly activate G protein-gated inwardly rectifying potassium (GIRK) channels, causing membrane hyperpolarization. In recombinant cell systems, the M2R can be co-expressed with a promiscuous G protein like

Gαq or a chimeric Gα protein (e.g., Gαi/q), to redirect the signaling through the Gαq pathway. This allows for the measurement of receptor activation via intracellular calcium mobilization.





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- 4. 7mantibodies.com [7mantibodies.com]
- To cite this document: BenchChem. [Application Notes and Protocols for BAY-2413555 in Cell-Based Assays]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15619539/docs#application-notes-and-protocols-for-bay-2413555-in-cell-based-assays>]

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